

Personal protective equipment for handling Tetramethylhydrazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetramethylhydrazine

Cat. No.: B1201636

[Get Quote](#)

Essential Safety and Handling Guide for Tetramethylhydrazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Tetramethylhydrazine** (TMH) in a laboratory setting. Adherence to these guidelines is critical to ensure personnel safety and environmental protection.

Hazard Identification and Personal Protective Equipment (PPE)

Tetramethylhydrazine is a flammable liquid and is presumed to be toxic, although specific toxicity data is limited.^[1] Due to the potential hazards, stringent safety measures, including the use of appropriate Personal Protective Equipment (PPE), are mandatory.

Minimum Required PPE:

- **Eye Protection:** Chemical safety goggles and a face shield are essential to protect against splashes.
- **Hand Protection:** Nitrile or neoprene gloves are recommended. Always consult the glove manufacturer's compatibility chart for specific breakthrough times.

- **Body Protection:** A fire/flammable-resistant lab coat, full-length pants, and closed-toe shoes are required.
- **Respiratory Protection:** All work with **Tetramethylhydrazine** should be conducted in a certified chemical fume hood. If there is a potential for exposure above established limits for similar compounds, a full-face respirator with appropriate cartridges (e.g., type ABEK) should be used.

Quantitative Safety Data

While specific toxicity data for **Tetramethylhydrazine** is not readily available, data for related hydrazine compounds should be considered for a conservative approach to safety.

Table 1: Physical and Chemical Properties of **Tetramethylhydrazine**

| Property | Value | Source |
|-------------------|------------------------------|--------|
| CAS Number | 6415-12-9 | [1] |
| Molecular Formula | C4H12N2 | [1] |
| Molecular Weight | 88.15 g/mol | [1] |
| Appearance | Liquid | |
| Density | 0.777 g/mL at 20 °C | [1] |
| Flash Point | 27 °C (80.6 °F) - closed cup | |

Table 2: Toxicity Data for Related Hydrazine Compounds (Use as a Guide)

| Compound | Route | Species | Value | Source |
|-----------------------|-----------------|---------|------------------|--------|
| Hydrazine | Oral LD50 | Rat | 60 - 129 mg/kg | [2] |
| Hydrazine | Dermal LD50 | Rabbit | 91 mg/kg | [2] |
| Hydrazine | Inhalation LC50 | Rat | 570 ppm / 4h | [3] |
| Methylhydrazine | Oral LD50 | Rat | 32 - 33 mg/kg | [4][5] |
| Methylhydrazine | Dermal LD50 | Rat | 183 mg/kg | [4][5] |
| Methylhydrazine | Inhalation LC50 | Rat | 34 - 78 ppm / 4h | [4][5] |
| 1,1-Dimethylhydrazine | Dermal LD50 | Rabbit | 1059 mg/kg | [6] |

Table 3: Aquatic Toxicity of Hydrazine (Use as a Guide)

| Species | Exposure Time | Value | Source |
|-----------------------|---------------|-----------|--------|
| Fish (Fathead Minnow) | 96h LC50 | 2.84 mg/L | [7] |
| Daphnia magna | 48h EC50 | 0.28 mg/L | [7] |

Handling and Storage Procedures

Operational Plan:

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Have an emergency eyewash and safety shower readily accessible.[8]
 - Prepare all necessary equipment and reagents before handling **Tetramethylhydrazine**.
 - Ensure a designated and properly labeled hazardous waste container is available.

- Handling:
 - Conduct all transfers and manipulations of **Tetramethylhydrazine** within a chemical fume hood.
 - Ground and bond containers when transferring to prevent static discharge.
 - Use non-sparking tools.
 - Avoid contact with skin and eyes.
 - Avoid inhalation of vapors.
- Storage:
 - Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[1\]](#)[\[9\]](#)
 - Keep containers tightly closed.[\[1\]](#)[\[9\]](#)
 - Store away from incompatible materials, particularly oxidizing agents and strong acids.

Spill and Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed, labeled hazardous waste container.
- Decontaminate:
 - Prepare a decontamination solution (e.g., 10% sodium hypochlorite solution).
 - Apply the solution to the spill area and allow for a contact time of at least 20-30 minutes.
 - Wipe the area with absorbent pads, working from the outside in.

- Rinse the area with water.
- Dispose of all contaminated materials as hazardous waste.
- Large Spills: For large spills, evacuate the laboratory, close the doors, and contact the institution's emergency response team immediately.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All **Tetramethylhydrazine** waste, including contaminated materials, must be disposed of as hazardous waste.

Step-by-Step Disposal Protocol:

- Collection: Collect all **Tetramethylhydrazine** waste in a designated, clearly labeled, and sealed container.
- Neutralization (for small residual amounts):
 - Caution: This procedure should only be performed by trained personnel in a chemical fume hood with appropriate PPE.
 - Slowly add the **Tetramethylhydrazine** waste to a large excess of a neutralizing agent such as a dilute solution of sodium hypochlorite (bleach) with stirring. The reaction can be

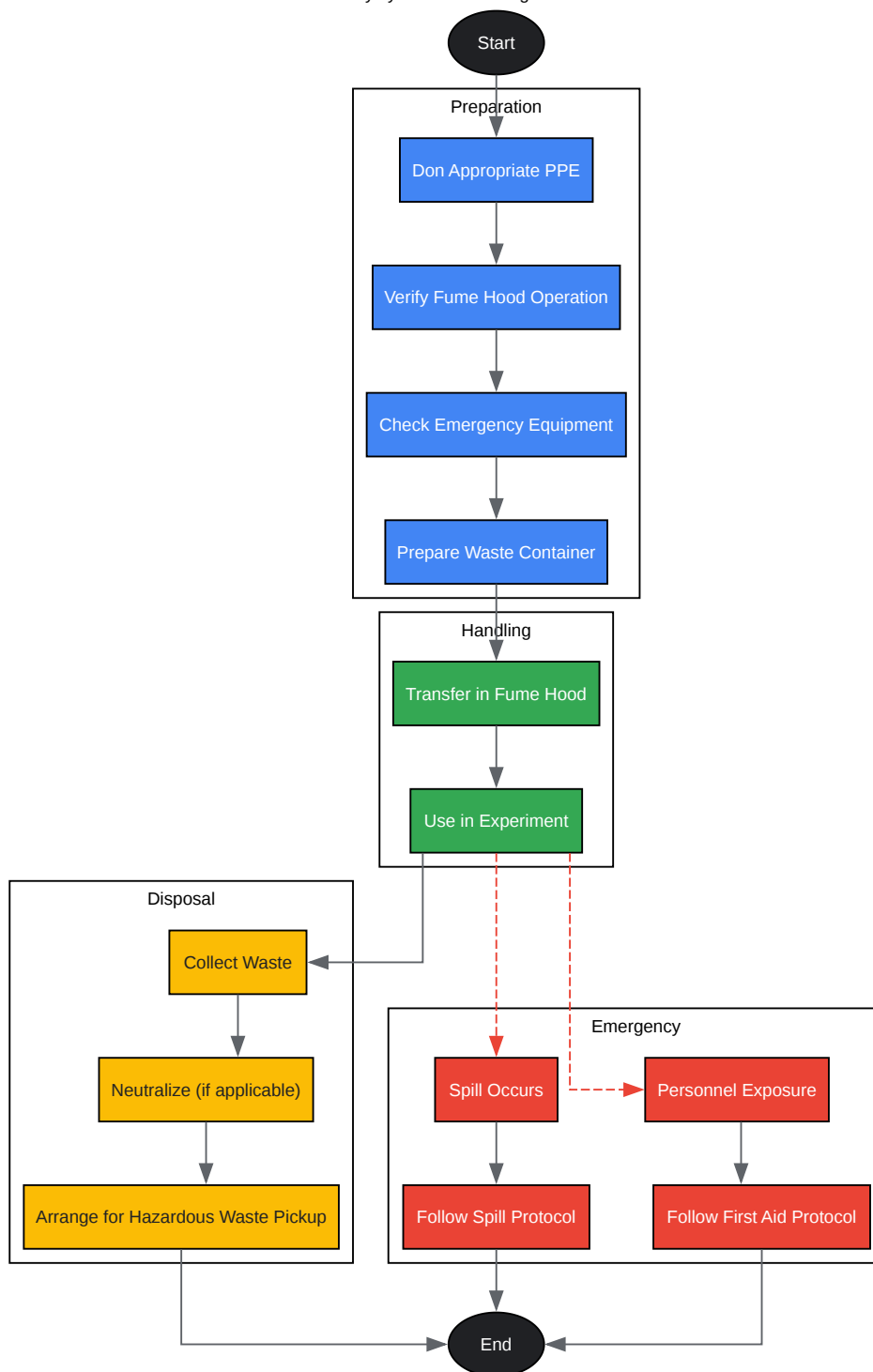
exothermic, so cooling may be necessary.

- Monitor the reaction to ensure it is complete.
- Final Disposal:
 - The neutralized waste, along with any un-neutralized bulk waste and contaminated materials, must be collected by the institution's hazardous waste management service.
 - Do not mix with other waste streams unless compatibility is confirmed.

Workflow and Logical Relationships

The following diagram illustrates the key stages and decision points for the safe handling of **Tetramethylhydrazine**.

Tetramethylhydrazine Handling Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Tetramethylhydrazine** from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 5. file1.lookchem.com [file1.lookchem.com]
- 6. TABLE 2-3, Levels of Significant Exposure to Hydrazines - Dermal - Toxicological Profile for Hydrazines - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. artscimedia.case.edu [artscimedia.case.edu]
- 9. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 6415-12-9 Name: Tetramethylhydrazine [xixisys.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tetramethylhydrazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201636#personal-protective-equipment-for-handling-tetramethylhydrazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com